

# Essential Safety and Operational Guide for 3,5-Di-tert-butylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Di-tert-butylaniline

Cat. No.: B181150

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This guide provides immediate and essential safety protocols and logistical information for the handling and disposal of **3,5-Di-tert-butylaniline**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and minimizing occupational hazards.

## Physicochemical and Hazard Data

A summary of key quantitative data for **3,5-Di-tert-butylaniline** is presented below for quick reference.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>23</sub> N[1][2]
Molecular Weight	205.34 g/mol [2]
CAS Number	2380-36-1[1][3][4]
Appearance	White to yellow to pale brown crystals, powder, or fused solid[1][5]
Melting Point	54-57 °C (lit.)[1][6][7]
Boiling Point	276.6 ± 29.0 °C (Predicted)[7]
Flash Point	113 °C (235.4 °F) - closed cup[6]
Solubility	Soluble in organic solvents like benzene and alcohol[1][7]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific target organ toxicity — single exposure (Category 3), Respiratory system[2][8]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3,5-Di-tert-butylaniline** to prevent exposure.

Area of Protection	Required PPE	Specifications and Remarks
Eye/Face Protection	Safety glasses with side shields or chemical goggles. A face shield is required if there is a splash hazard.[3]	All eye and face protection should comply with EN166 or OSHA's 29 CFR 1910.133 standards.[8][9]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[10]	Inspect gloves for any signs of degradation or punctures before each use. Dispose of contaminated gloves immediately and wash hands thoroughly after removal.[10]
Laboratory coat.	A flame-resistant lab coat should be worn and kept fully buttoned to protect against splashes and dust.[10]	
Closed-toe shoes.	Shoes must cover the entire foot. Protective boots may be required depending on the situation.[3][10]	
Respiratory Protection	A NIOSH-approved dust respirator (e.g., N95 type) is necessary if dust is generated or engineering controls are insufficient.[3][6]	Use in a well-ventilated area, preferably within a chemical fume hood.[3][8][10]

## Emergency First Aid Protocols

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, seek immediate medical attention.[3][8][11] If breathing has stopped, provide artificial respiration.[12]
Skin Contact	Immediately remove all contaminated clothing. Gently wash the affected area with plenty of soap and water.[3][11] If skin irritation occurs, seek medical advice.[3][8]
Eye Contact	Rinse cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so. Continue rinsing.[3][8][11] If eye irritation persists, get medical advice or attention.[8][11]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[3][11]

## Operational Plan for Safe Handling and Disposal

This step-by-step plan outlines the procedures for the safe management of **3,5-Di-tert-butylaniline** from receipt to disposal.

### 1. Receiving and Storage:

- **Inspection:** Upon receipt, carefully inspect the container for any signs of damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.
- **Storage:** Store in a cool, dark, dry, and well-ventilated place.[3][8] Keep the container tightly closed and store under an inert gas.[3] Store away from incompatible materials such as oxidizing agents.[3]

### 2. Handling:

- Ventilation: All handling should be performed in a well-ventilated area, preferably inside a chemical fume hood to prevent the dispersion of dust.[3][10]
- Personal Hygiene: Avoid all personal contact, including inhalation.[10] Do not eat, drink, or smoke in the laboratory.[10][11] Wash hands and face thoroughly after handling.[3][8][11]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[3][11] Avoid dust formation.[4][8]

### 3. Accidental Release Measures:

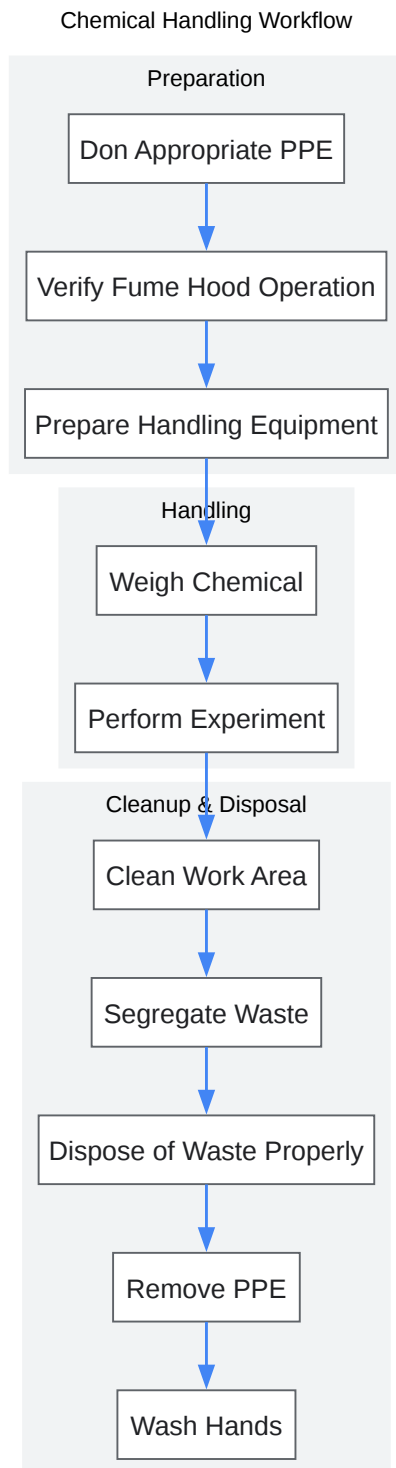
- Personal Precautions: Use personal protective equipment.[3][4] Evacuate personnel to safe areas and ensure adequate ventilation.[4]
- Environmental Precautions: Prevent the product from entering drains.[4]
- Containment and Cleaning: Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[4][8] Avoid creating dust.[4]

### 4. Disposal Plan:

- Waste Collection: Collect all waste material, including contaminated PPE, in a clearly labeled and sealed container.[10]
- Disposal Route: Dispose of the chemical waste through an approved hazardous waste disposal plant.[8][13][14] Comply with all local, regional, and national regulations.[3] Do not dispose of it down the drain or in regular trash.[8][10]

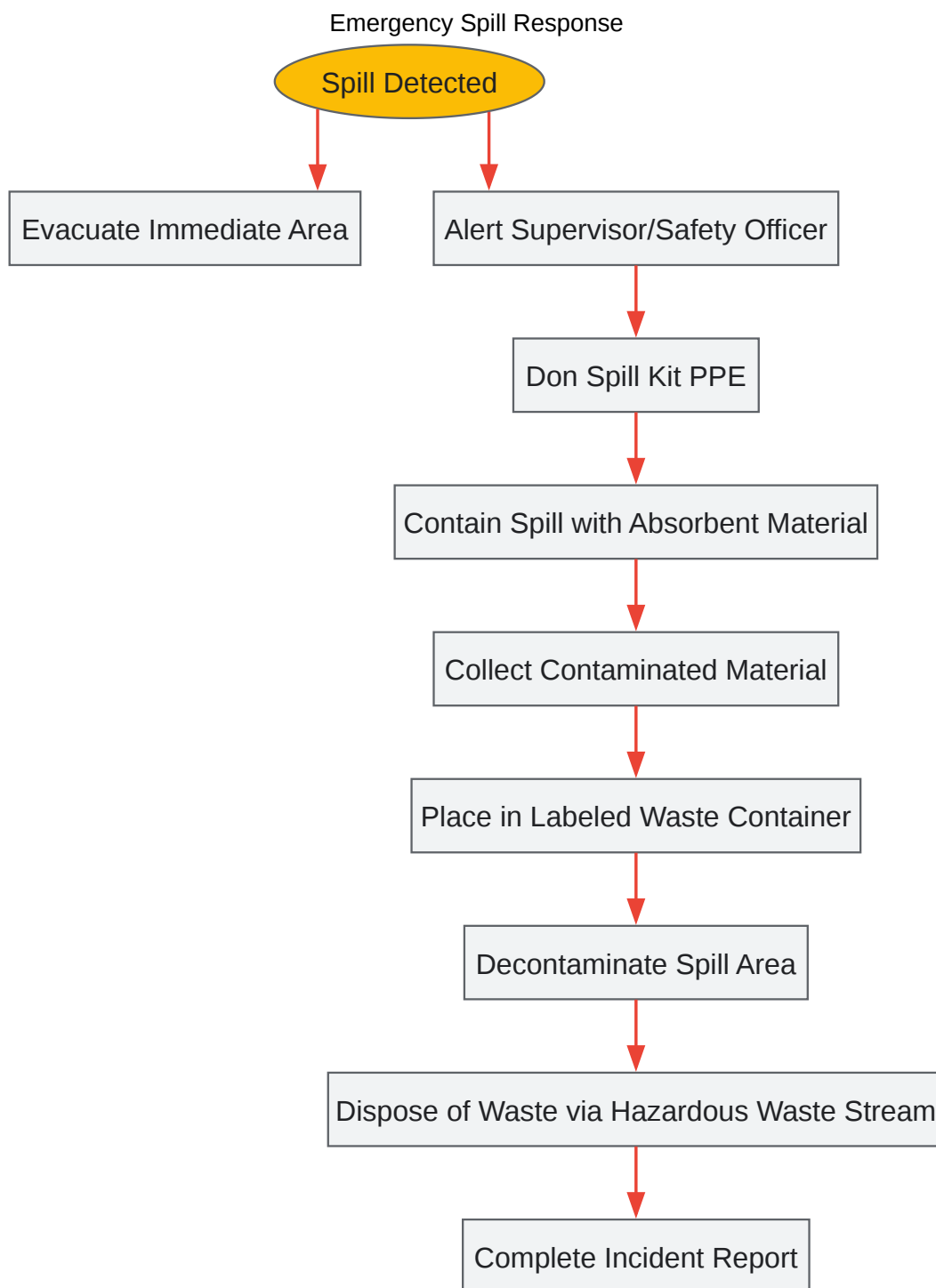
## Experimental Workflow and Logical Relationships

The following diagrams illustrate key procedural workflows for handling **3,5-Di-tert-butylaniline**.



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Caption: Workflow for Safe Handling and Disposal.



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Caption: Logical Flow for Handling a Chemical Spill.

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Address: 3281 E Guasti Rd

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